

Technical Support Center: 3-Chloro-4-fluorophenyl cyclopropyl ketone

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Compound of Interest

Compound Name: 3-Chloro-4-fluorophenyl
cyclopropyl ketone

CAS No.: 898790-09-5

Cat. No.: B1325471

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Welcome to the technical support guide for **3-Chloro-4-fluorophenyl cyclopropyl ketone**. This document is designed for researchers, chemists, and drug development professionals, providing in-depth guidance on handling, storage, and troubleshooting for experiments involving this versatile chemical intermediate. Our goal is to move beyond simple instructions and explain the scientific principles behind best practices, empowering you to anticipate challenges and ensure the integrity of your results.

Section 1: Compound Identification and Physicochemical Properties

A foundational aspect of any experimental work is a clear understanding of the reagent's physical and chemical properties. This table summarizes key data for **3-Chloro-4-fluorophenyl cyclopropyl ketone**.

Property	Value	Source
IUPAC Name	(3-Chloro-4-fluorophenyl) (cyclopropyl)methanone	N/A
CAS Number	898790-09-5	[1]
Molecular Formula	C ₁₀ H ₈ ClFO	[2]
Molecular Weight	198.62 g/mol	[2]
Appearance	Expected to be a liquid or low-melting solid	[3]
Predicted Boiling Point	296.2 ± 20.0 °C	[2]
Predicted Density	1.356 ± 0.06 g/cm ³	[2]

Section 2: Safety and Handling FAQs

Safe handling is paramount in the laboratory. This section addresses common questions regarding the hazards and necessary precautions for **3-Chloro-4-fluorophenyl cyclopropyl ketone**.

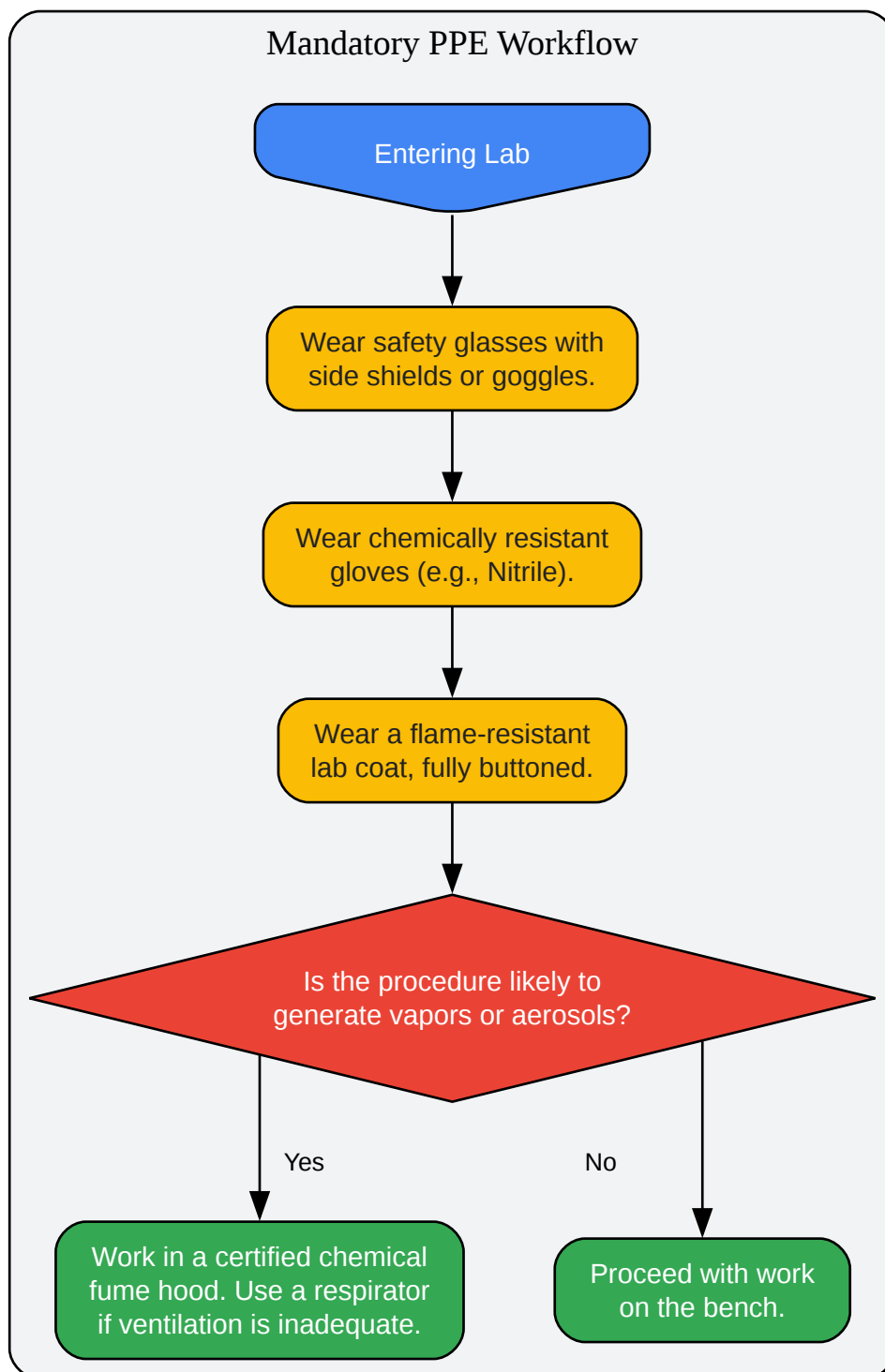
Q1: What are the primary hazards associated with this compound?

While specific GHS data for this exact isomer is not fully aggregated, data from the closely related compound Cyclopropyl 4-fluorophenyl ketone provides a strong basis for hazard assessment. The primary concerns are:

- Acute Oral Toxicity: The compound is likely harmful if swallowed.[4]
- Skin Irritation: It is expected to cause skin irritation upon contact.[4]
- Serious Eye Damage: Direct contact can cause serious eye damage or irritation.[4]
- Respiratory Irritation: Inhalation of vapors or aerosols may cause respiratory tract irritation.[4]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this ketone?

Given the hazards, a comprehensive PPE strategy is required. The following workflow illustrates the minimum requirements.



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Caption: Personal Protective Equipment (PPE) Decision Workflow.

Q3: What are the correct first-aid procedures in case of accidental exposure?

Immediate and appropriate action can significantly mitigate harm.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[5][6] Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing and shoes.[7] Wash the affected area with soap and plenty of water for at least 15 minutes.[6]
- Inhalation: Move the individual to fresh air immediately.[5] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[5]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cups of water or milk.[5] Never give anything by mouth to an unconscious person.[5]

Section 3: Storage and Stability FAQs

Proper storage is critical for maintaining the purity and stability of the reagent, ensuring reproducible experimental results.

Q1: What are the optimal storage conditions for **3-Chloro-4-fluorophenyl cyclopropyl ketone**?

To ensure long-term stability, the compound should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[7][8] Avoid exposure to heat sources, sparks, or open flames. Storing under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent slow oxidation or moisture-related degradation.

Q2: My sample has developed a yellowish tint over time. Is it still usable?

A color change often indicates the formation of impurities or degradation products. While a slight yellowing may not significantly impact all applications, it warrants investigation. The cause could be oxidation or slow polymerization. Before use, it is highly advisable to re-analyze

the material's purity via HPLC, GC-MS, or NMR to quantify the level of degradation and identify potential byproducts.

Q3: What chemical classes or materials are incompatible with this compound?

Based on the reactivity of aryl cyclopropyl ketones, certain incompatibilities must be considered:

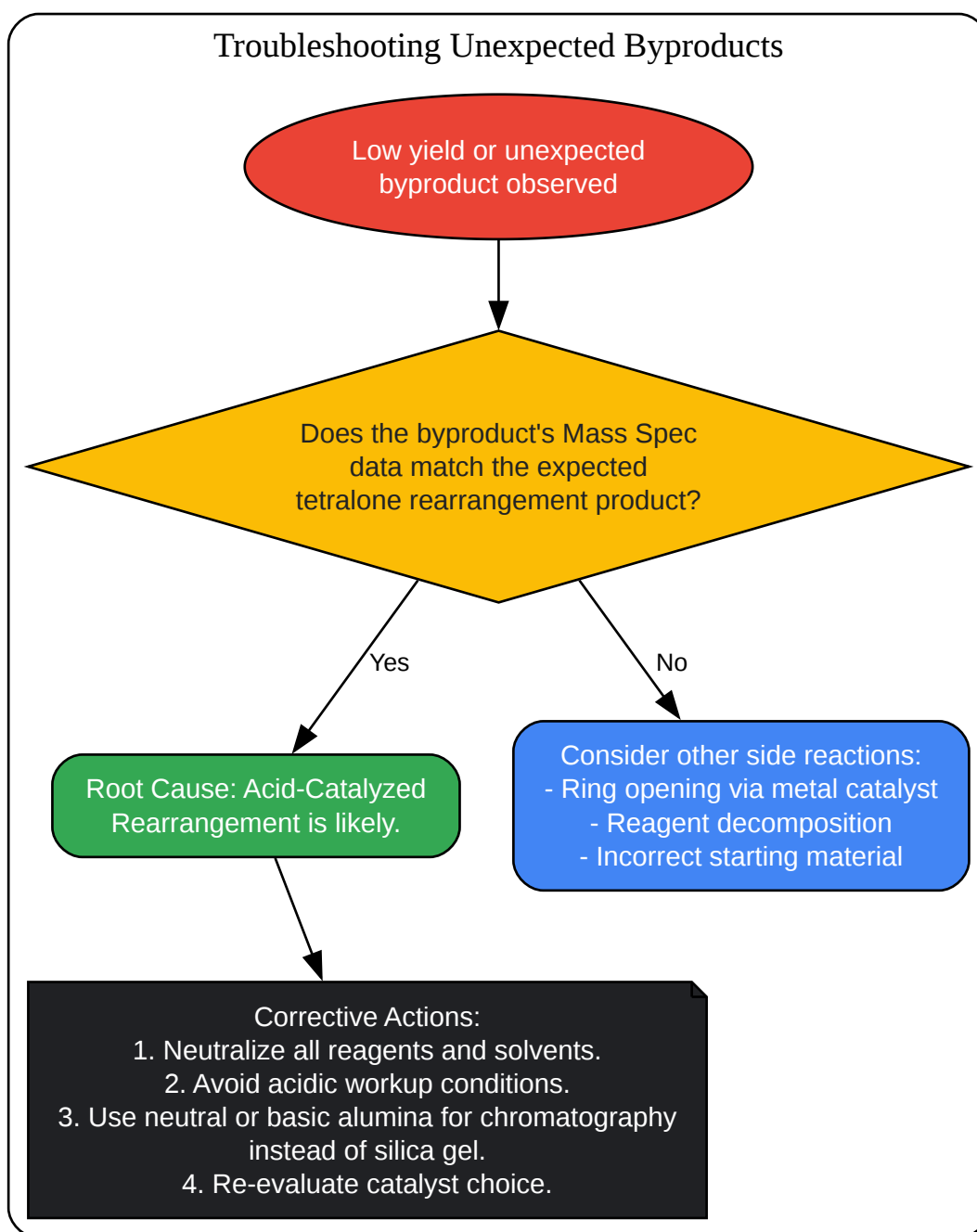
- **Strong Acids:** Aryl cyclopropyl ketones are known to undergo acid-catalyzed rearrangement. [9][10] Contact with strong acids (e.g., HCl, H₂SO₄) or even Lewis acids can lead to the opening of the cyclopropyl ring and the formation of tetralone byproducts.
- **Strong Oxidizing Agents:** As with most organic ketones, avoid contact with strong oxidizers (e.g., peroxides, nitrates) to prevent exothermic and potentially hazardous reactions.
- **Palladium and other Transition Metal Catalysts:** Under certain conditions, palladium catalysts can induce a ring-opening reaction to form α,β -unsaturated ketones.[11] This is a critical consideration if the compound is used as a starting material in cross-coupling reactions.

Section 4: Experimental and Troubleshooting Guide

This section addresses common issues encountered during reactions and purification, focusing on the unique reactivity of the aryl cyclopropyl ketone moiety.

Q1: My reaction produced an unexpected major byproduct with a different molecular weight. What is the likely cause?

The most probable cause is the acid-catalyzed rearrangement of the cyclopropyl ring.[9] This is a well-documented transformation for aryl cyclopropyl ketones. The carbonyl oxygen is protonated by an acid catalyst, followed by the opening of the strained cyclopropyl ring to form a stabilized carbocation, which then undergoes an intramolecular electrophilic aromatic substitution to yield a tetralone.



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Caption: Decision tree for diagnosing unexpected byproduct formation.

Q2: I am purifying my reaction mixture using standard silica gel chromatography, but my product recovery is very low. Why?

Standard silica gel is inherently acidic and can act as a catalyst for the rearrangement described in Q1. As your compound travels through the column, the prolonged contact with the acidic silica surface can cause it to degrade into the corresponding tetralone, which will elute at a different retention time, leading to apparent product loss.

Solution:

- Use Deactivated Silica: Treat the silica gel with a base, such as triethylamine (~1% v/v in the eluent), to neutralize the acidic sites.
- Switch Stationary Phase: Use a less acidic stationary phase like neutral alumina or a bonded-phase silica (e.g., C18 for reverse-phase chromatography).

Q3: Can I use this compound in a palladium-catalyzed cross-coupling reaction?

Caution is advised. While many reactions are possible, certain palladium catalytic systems are known to promote the ring-opening of aryl cyclopropyl ketones to form (E)-1-arylbut-2-en-1-ones.^[11] The success of your reaction will depend heavily on the specific catalyst, ligands, and reaction conditions. It is crucial to run a small-scale test reaction and carefully analyze the crude product mixture by NMR or GC-MS to check for the formation of this ring-opened byproduct before proceeding on a larger scale.

Section 5: Standard Operating Protocol - Purity Assessment by HPLC

This protocol provides a self-validating method for determining the purity of **3-Chloro-4-fluorophenyl cyclopropyl ketone**.

Objective: To quantify the purity of the target compound and identify any potential impurities.

1. Materials and Reagents:

- **3-Chloro-4-fluorophenyl cyclopropyl ketone** sample
- Acetonitrile (HPLC Grade)
- Deionized Water (18 MΩ·cm)

- Reference Standard (if available, of known purity)

- HPLC Vials with septa

- Micropipettes and tips

2. Instrumentation and Conditions:

- HPLC System: Agilent 1260 Infinity II or equivalent with UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase A: Deionized Water
- Mobile Phase B: Acetonitrile
- Gradient: 60% B to 95% B over 10 minutes, hold at 95% B for 2 minutes, return to 60% B over 1 minute, and equilibrate for 2 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 5 μ L

3. Standard and Sample Preparation:

- Blank Preparation: Fill a vial with Acetonitrile. This will be used to confirm no system contamination.
- Standard Stock Solution (if available): Accurately weigh ~10 mg of the reference standard into a 10 mL volumetric flask and dissolve in Acetonitrile to make a 1 mg/mL solution.
- Sample Stock Solution: Prepare a 1 mg/mL solution of the **3-Chloro-4-fluorophenyl cyclopropyl ketone** sample in the same manner.

4. Experimental Workflow:

- **System Equilibration:** Purge the HPLC system and equilibrate the column with the initial mobile phase conditions (60% B) for at least 15 minutes or until a stable baseline is achieved.
- **Blank Injection:** Inject the blank sample. The resulting chromatogram should show no significant peaks at the expected retention time of the analyte.
- **Standard Injection:** Inject the reference standard solution. Record the retention time and peak area. This validates system performance and establishes the retention time for the pure compound.
- **Sample Injection:** Inject the sample solution.
- **Data Analysis:**
 - Identify the peak in the sample chromatogram that corresponds to the retention time of the reference standard.
 - Calculate the purity of the sample using the area percent method:
 - $\% \text{ Purity} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$
 - Note any peaks that are not present in the blank or the standard chromatogram; these are potential impurities.

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